

Technical Guide: Synthesis Precursors for 2-Amino-3-cyclopropoxybenzonitrile

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Compound of Interest

Compound Name: 2-Amino-3-cyclopropoxybenzonitrile
Cat. No.: B13299322

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Executive Summary & Retrosynthetic Analysis

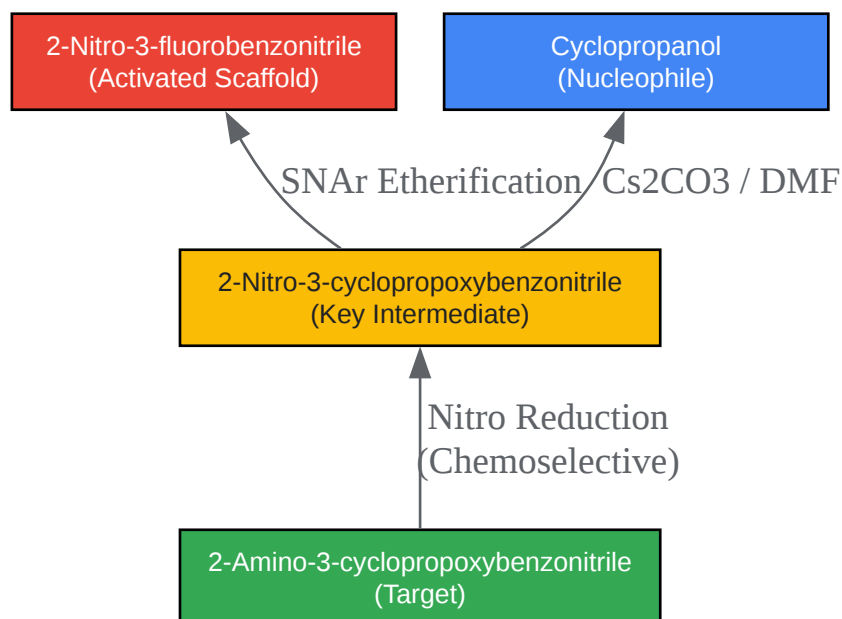
Compound: **2-Amino-3-cyclopropoxybenzonitrile** Molecular Formula: $C_{10}H_{10}N_2O$ Key Application: Pharmacophore building block for HIF-2 α antagonists (e.g., Belzutifan analogs) and kinase inhibitors.

Retrosynthetic Logic

The synthesis is best approached via a disconnection of the ether linkage and the reduction of a nitro precursor.

- **Functional Group Interconversion (FGI):** The 2-amino group is derived from a 2-nitro group. This protects the amine from side reactions during the alkylation step and activates the ring for nucleophilic attack.
- **Disconnection:** The C3–O bond is formed via S_NAr. Direct alkylation of 2-nitro-3-hydroxybenzonitrile with bromocyclopropane is kinetically disfavored due to the high strain and slow S_N2 reactivity of cyclopropyl halides.

- Precursors: The optimal starting materials are 2-Nitro-3-fluorobenzonitrile (electrophile) and Cyclopropanol (nucleophile).



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Figure 1: Retrosynthetic analysis identifying the fluoro-nitro scaffold as the requisite electrophile.

Critical Precursors & Sourcing

The synthesis relies on the quality of the fluoro-nitro scaffold and the stability of the cyclopropanol reagent.

Precursor	CAS No.	Role	Critical Quality Attribute (CQA)
2-Nitro-3-fluorobenzonitrile	914636-37-6	Core Scaffold	Purity >98%: Regioisomers (e.g., 4-fluoro or 6-fluoro) will lead to inseparable impurities.
Cyclopropanol	16545-68-9	Nucleophile	Anhydrous: Water competes in S _N Ar, forming the phenol byproduct (2-nitro-3-hydroxybenzonitrile).
Cesium Carbonate (Cs ₂ CO ₃)	534-17-8	Base	Particle Size: Finely milled powder preferred to enhance solubility in DMF.
Iron Powder	7439-89-6	Reductant	Mesh Size: <325 mesh for rapid surface reaction kinetics.

Step-by-Step Synthetic Protocols

Step 1: O-Cyclopropylation via S_NAr

This step installs the cyclopropyl ether. The nitro group at C2 and the nitrile group at C1 strongly activate the C3-fluorine toward nucleophilic displacement.

- Reaction Type: Nucleophilic Aromatic Substitution (S_NAr).[1]
- Mechanism: Addition-Elimination (Meisenheimer complex intermediate).

Protocol:

- Setup: Charge a dry 3-neck round-bottom flask (RBF) with 2-Nitro-3-fluorobenzonitrile (1.0 equiv) and Cesium Carbonate (1.5 equiv).

- Solvent: Add anhydrous DMF (Dimethylformamide) or DMSO (10 volumes). Note: DMF is easier to remove during workup.
- Reagent Addition: Add Cyclopropanol (1.5 equiv) dropwise at room temperature.
- Reaction: Heat the mixture to 75°C under N₂ atmosphere. Monitor by HPLC/TLC.^[2]
 - Endpoint: >98% conversion of starting material (typically 4–6 hours).
- Workup:
 - Cool to 20°C.
 - Dilute with Ethyl Acetate (EtOAc) and wash with water (3x) to remove DMF.
 - Wash organic layer with brine, dry over Na₂SO₄, and concentrate.
- Purification: Recrystallization from Ethanol/Heptane or flash chromatography (SiO₂, Hexane/EtOAc) if necessary.
 - Target Yield: 85–92%.

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Technical Insight: Using Cs₂CO₃ is superior to NaH for this substrate. NaH can cause deprotonation of the benzylic-like positions or ring degradation, whereas Cs₂CO₃ provides a "soft" buffered basicity sufficient for cyclopropanol activation without aggressive side reactions [1].

Step 2: Chemoselective Nitro Reduction

The objective is to reduce the nitro group to an aniline without reducing the nitrile (CN) group or cleaving the cyclopropyl ether (which is acid-sensitive).

- Method: Iron/Ammonium Chloride (Fe/NH₄Cl) or Iron/Acetic Acid.

- Avoid: Pd/C hydrogenation at high pressure (risk of nitrile reduction) or strong Lewis acids (risk of cyclopropane ring opening).

Protocol:

- Setup: In a reaction vessel, dissolve 2-Nitro-3-cyclopropoxybenzonitrile (1.0 equiv) in Ethanol/Water (4:1 ratio, 10 volumes).
- Catalyst: Add Ammonium Chloride (NH_4Cl , 5.0 equiv) and Iron Powder (Fe, 4.0 equiv).
- Reaction: Heat to reflux (70–80°C) with vigorous mechanical stirring.
 - Kinetics: The reaction is heterogeneous; vigorous stirring is critical to prevent iron clumping.
 - Time: 2–4 hours.
- Filtration: Filter the hot mixture through a Celite pad to remove iron oxide sludge. Wash the pad with hot ethanol.
- Isolation:
 - Concentrate the filtrate to remove ethanol.
 - Extract the aqueous residue with EtOAc.^{[2][3]}
 - Wash with NaHCO_3 (sat.) to ensure the amine is in the free base form.
 - Dry (Na_2SO_4) and concentrate to afford the off-white solid.
- Target Yield: 90–95%.

Process Optimization & Safety Data

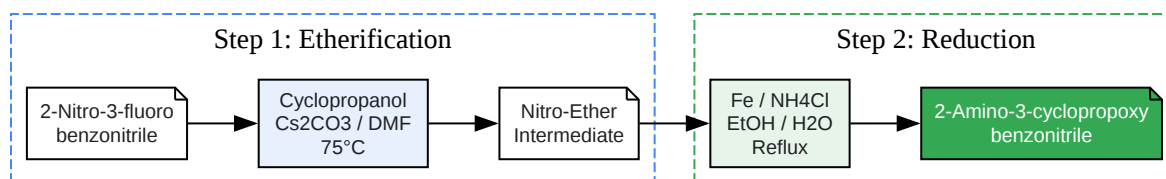
Solvent & Reagent Selection Matrix

Variable	Recommendation	Rationale
SNAr Solvent	DMF or NMP	High dielectric constant stabilizes the Meisenheimer complex; promotes solubility of Cs_2CO_3 .
Base	Cs_2CO_3	"Cesium Effect" enhances nucleophilicity of the alkoxide; milder than KOtBu .
Reductant	$\text{Fe} / \text{NH}_4\text{Cl}$	Highly chemoselective. Avoids over-reduction of Nitrile to Benzylamine (which occurs with LiAlH_4 or $\text{H}_2/\text{Raney Ni}$).

Impurity Profile

- Impurity A (Hydrolysis): 2-Nitro-3-hydroxybenzonitrile. Formed if water is present during Step 1.^{[3][4]}
- Impurity B (Ring Opening): 2-Amino-3-propoxybenzonitrile. Formed if strong acids are used in Step 2 or workup.
- Impurity C (Over-reduction): 2-Amino-3-cyclopropoxybenzylamine. Formed if catalytic hydrogenation is uncontrolled.

Reaction Workflow Diagram



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Figure 2: Integrated process workflow emphasizing the two-stage transformation.

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